

"1-Butanol, 3-(3-hydroxybutoxy)-" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butanol, 3-(3-hydroxybutoxy)-

Cat. No.: B3192833

[Get Quote](#)

An In-depth Technical Guide to 1-Butanol, 3-(3-hydroxybutoxy)-

This technical guide provides a comprehensive overview of the chemical properties and structure of **1-Butanol, 3-(3-hydroxybutoxy)-**. The information is intended for researchers, scientists, and drug development professionals, with a focus on presenting available data in a structured format and outlining potential experimental methodologies.

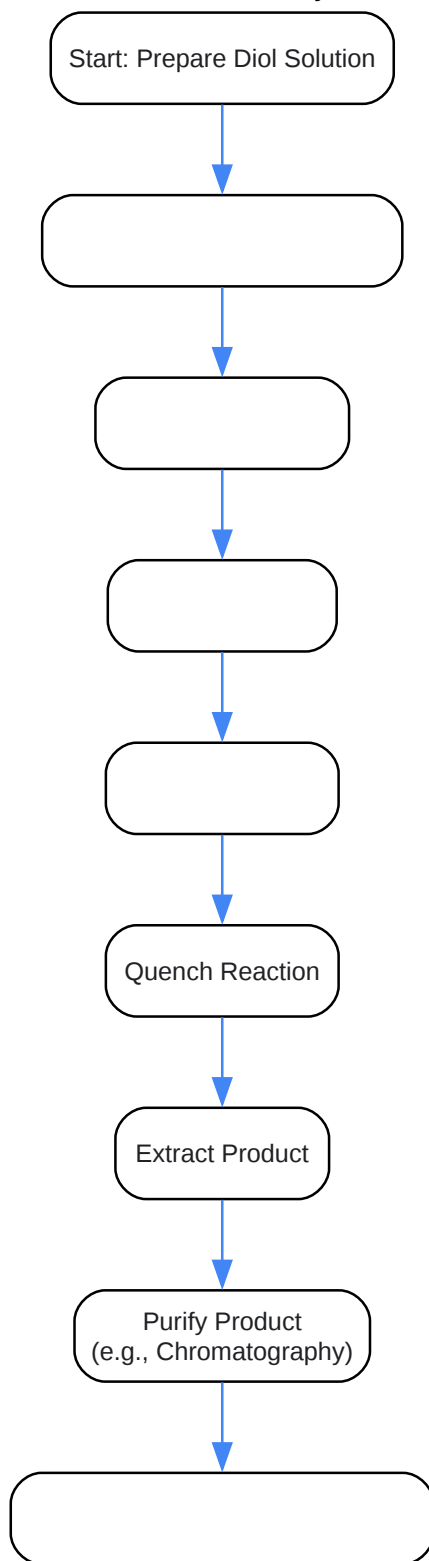
Chemical Properties and Structure

1-Butanol, 3-(3-hydroxybutoxy)-, also known by its IUPAC name 4-(4-hydroxybutan-2-yloxy)butan-2-ol, is a di-secondary ether diol.^[1] While specific experimental data for this compound is limited in publicly available literature, a summary of its computed properties and data for a related isomer provides valuable insight.

Structural Information

The chemical structure of **1-Butanol, 3-(3-hydroxybutoxy)-** consists of an eight-carbon chain with two hydroxyl groups and an ether linkage.

Generalized Williamson Ether Synthesis Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Williamson Ether Synthesis - Chemistry Steps [chemistrysteps.com]
- To cite this document: BenchChem. ["1-Butanol, 3-(3-hydroxybutoxy)-" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3192833#1-butanol-3-3-hydroxybutoxy-chemical-properties-and-structure\]](https://www.benchchem.com/product/b3192833#1-butanol-3-3-hydroxybutoxy-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com